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Protocol for Blade-Coating of Y6-Based Organic Solar Cell Active Layers

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Application Note & Protocol

Introduction

This document provides a detailed protocol for the fabrication of high-performance organic solar cells (OSCs) utilizing the non-fullerene acceptor Y6. The protocol focuses on the blade-coating technique, a scalable deposition method suitable for large-area device fabrication. The procedures outlined below cover substrate cleaning, precursor solution preparation, and the blade-coating process for a common Y6-based blend, PM6:Y6. This guide is intended for researchers and scientists in the field of organic electronics and photovoltaics.

Y6, also known as BTP-4F, is a highly efficient n-type organic semiconductor with a broad absorption spectrum extending into the near-infrared region.[1][2] Its unique A-DA'D-A molecular structure facilitates efficient charge separation and transport, leading to high power conversion efficiencies (PCEs) in OSCs.[1][2] Blade-coating is a solution-based deposition technique that offers advantages over spin-coating, including lower material waste and compatibility with roll-to-roll processing.[3]

Experimental ProtocolsSubstrate Cleaning

Thorough cleaning of the indium tin oxide (ITO) coated glass substrates is critical for fabricating high-quality, defect-free thin films and functional devices. The following multi-step cleaning procedure is recommended:



- Initial Cleaning: Gently scrub the ITO surface with a lint-free cloth and a small amount of Hellmanex[™] III solution to physically remove particulates. Rinse thoroughly with deionized (DI) water.
- Ultrasonication in Detergent: Place the substrates in a substrate rack and immerse them in a beaker containing a 1% (by volume) solution of Hellmanex™ in DI water. Sonicate in an ultrasonic bath for 5 minutes.
- DI Water Rinse: Rinse the substrates thoroughly twice with hot DI water to remove any detergent residue.
- Ultrasonication in Isopropanol (IPA): Transfer the substrates to a clean beaker containing IPA and sonicate for 5 minutes to remove organic residues.
- Final DI Water Rinse: Rinse the substrates again thoroughly twice with DI water.
- Drying: Dry the substrates using a nitrogen (N2) gun.
- UV-Ozone Treatment: Immediately before depositing the subsequent layer, treat the substrates with UV-ozone for 15-20 minutes to increase the surface wettability and remove any remaining organic contaminants.

Precursor Solution Preparation (PM6:Y6 Blend)

The quality of the precursor solution is paramount for achieving high-performance devices. The following protocol is for preparing a common PM6:Y6 blend solution.

- Materials:
 - Donor Polymer: PM6 (PBDB-T-2F)
 - Acceptor: Y6 (BTP-4F)
 - Solvent: Chloroform (CF) or o-Xylene (o-XY)
 - Additive (optional but recommended): 1-Chloronaphthalene (CN) or 1,2-Dimethylnaphthalene (DMN)



Procedure:

- Prepare a blend of PM6 and Y6 in a 1:1.2 weight ratio. For example, weigh 10 mg of PM6 and 12 mg of Y6.
- Dissolve the solid materials in the chosen solvent to achieve a total concentration of 16-20 mg/mL. For instance, for a 16 mg/mL concentration, dissolve 22 mg of the PM6:Y6 blend in 1.375 mL of solvent.
- If using an additive, add it to the solvent at a concentration of 0.5% by volume.
- Stir the solution on a hotplate at a controlled temperature. For chloroform-based solutions, stir at room temperature for at least 3 hours. For o-xylene based solutions, stir at 60 °C for at least 2 hours.
- Ensure the solution is completely dissolved and homogenous before use. It is recommended to filter the solution through a 0.45 μm PTFE filter.

Blade-Coating of the PM6:Y6 Active Layer

The blade-coating process should be performed in a controlled environment, such as a nitrogen-filled glovebox, to minimize exposure to oxygen and moisture.

Setup:

- Pre-heat the substrate to the desired temperature using a hotplate integrated with the blade-coater.
- \circ Set the gap between the blade and the substrate (typically 80-100 μ m).
- Set the blade-coating speed.

Deposition:

- Dispense a specific volume of the prepared PM6:Y6 solution in front of the blade.
- Initiate the blade movement across the substrate at a constant speed. The moving blade will drag the solution, leaving a thin, wet film.



- The solvent evaporates, leaving a solid active layer film.
- Post-Deposition Annealing:
 - After blade-coating, anneal the film at a specific temperature and for a set duration to optimize the morphology of the active layer. A typical annealing condition is 90-110 °C for 5-10 minutes.

Data Presentation

The performance of blade-coated Y6-based organic solar cells is highly dependent on the processing parameters. The following tables summarize the impact of key parameters on device performance, based on reported literature.

Table 1: Effect of Blade-Coating Speed on PM6:Y6 Device Performance

Blade Type	Coating Speed (mm/s)	Voc (V)	Jsc (mA/cm²)	FF (%)	PCE (%)	Referenc e
Normal	0.5	0.84	24.5	70.2	14.55	
Patterned	0.5	0.84	25.8	73.5	15.93	_

Table 2: Effect of Substrate Temperature and Additives on Blade-Coated PM6:Y6 Device Performance



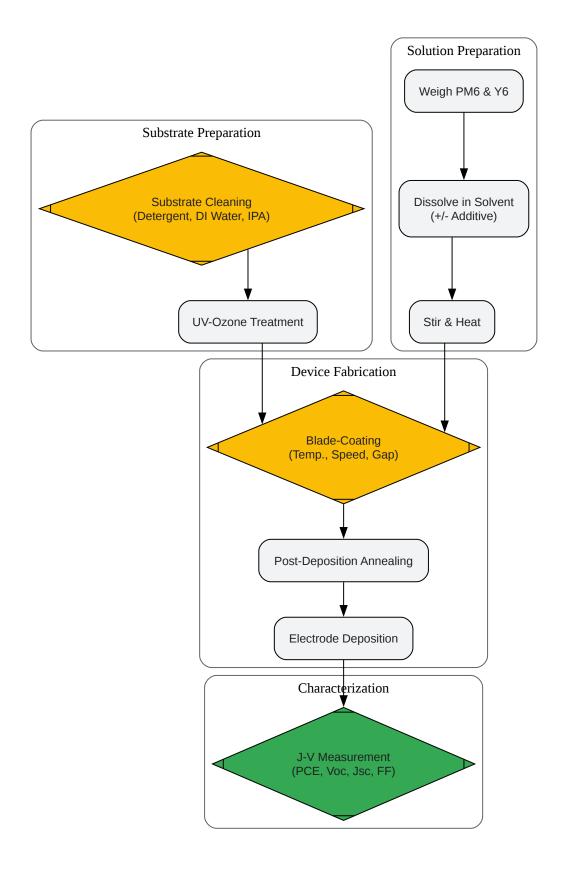
Solvent	Additive	Substra te Temp. (°C)	Voc (V)	Jsc (mA/cm²)	FF (%)	PCE (%)	Referen ce
o-Xylene	None	40	-	-	-	-	
o-Xylene	DMN	90	-	-	-	15.51	
Chlorofor m	0.3% CN	-	0.85	25.3	77.3	16.69	
Chlorofor m	0.6% CN	-	0.85	25.1	76.8	16.44	

Table 3: Example of a Ternary Blend (PM6:Y6:PC71BM) Blade-Coated Device

Blend Ratio (w/w/w	Solven t	Substr ate Temp. (°C)	Coatin g Speed (mm/s)	Voc (V)	Jsc (mA/c m²)	FF (%)	PCE (%)	Refere nce
1:0.96:0 .24	o- Xylene	40	8	-	-	-	~17%	

Mandatory Visualization

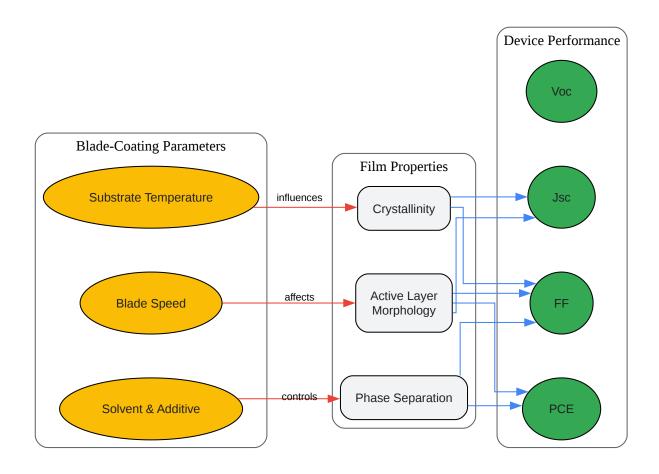




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Caption: Experimental workflow for the fabrication and characterization of blade-coated Y6-based organic solar cells.



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Caption: Influence of blade-coating parameters on film properties and final device performance.

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